

# Application Notes and Protocols for Flutriafol as a Cereal Seed Treatment

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Compound of Interest		
Compound Name:	Flutriafol	
Cat. No.:	B1262586	Get Quote

For: Researchers, scientists, and drug development professionals.

### Introduction

**Flutriafol** is a broad-spectrum, systemic triazole fungicide widely utilized in cereal production for the control of seed- and soil-borne fungal pathogens. Its systemic properties ensure rapid absorption by the root system and translocation throughout the plant, providing protection to both existing and newly developing tissues.[1] **Flutriafol** is valued for its long-lasting residual activity, which is critical for managing diseases during the vulnerable early stages of crop establishment.[2][3]

These notes provide comprehensive technical information, application protocols, and experimental methodologies for the use of **flutriafol** as a seed or in-furrow treatment in cereals such as wheat and barley.

### **Mechanism of Action**

Flutriafol belongs to the Demethylation Inhibitor (DMI) class of fungicides (FRAC Group 3).[4] Its mode of action is the inhibition of the C14-demethylase enzyme (encoded by the ERG11 or CYP51 gene), a critical cytochrome P450 enzyme in the fungal ergosterol biosynthesis pathway.[5][6] Ergosterol is an essential sterol component of fungal cell membranes, analogous to cholesterol in mammalian cells. By blocking ergosterol production, flutriafol disrupts membrane integrity and function, leading to the cessation of fungal growth and eventual cell death.[7][8]



Mechanism of Action of Flutriafol.

# **Application Data for Cereals**

**Flutriafol** is commonly applied to starter fertilizer for in-furrow placement at sowing. This method ensures the fungicide is in the root zone for efficient uptake. The following tables summarize recommended application rates for a 500 g/L **flutriafol** suspension concentrate (SC) formulation.

### **In-Furrow Application Rates per Hectare**

This table details the application rates of a 500 g/L **flutriafol** product per hectare for controlling specific diseases in wheat and barley.



Crop	Target Disease	Scientific Name	Application Rate (mL/ha)	Critical Comments
Wheat	Stripe Rust	Puccinia striiformis	100 - 200	Use the higher rate where conditions favor severe disease development.[4]
Take-all	Gaeumannomyc es graminis	200 - 400	Ensure thorough soil coverage for optimal root protection.[9]	
Septoria Tritici Blotch	Septoria tritici	200 - 400	Early application provides protection during initial growth stages.[9]	
Barley	Powdery Mildew	Erysiphe graminis	100 - 200	Higher rates extend the period of protection.[4]
Scald	Rhynchosporium secalis	100 - 200	Apply preventatively in fields with a history of scald. [4]	

# **Fungicide Addition Rates per Tonne of Fertilizer**

The concentration of **flutriafol** applied to fertilizer depends on the fertilizer application rate per hectare. This table provides a guide for achieving the target per-hectare fungicide rate.



Fertilizer Rate ( kg/ha )	Volume of Flutriafol 500 SC per 100 kg of Fertilizer (mL)	
For 100 mL/ha Target Rate		
50	200	
60	166	
80	125	
100	100	
120	88	
For 200 mL/ha Target Rate		
50	400	
60	333	
80	250	
100	200	
120	166	
For 400 mL/ha Target Rate		
80	500	
100	400	
120	333	

<sup>\*</sup>Note: Application volumes over 300-400 mL per 100 kg of fertilizer may negatively impact the handling characteristics and flow rate of the fertilizer.[4][9]

# **Experimental Protocols**

The following sections outline standardized protocols for evaluating the efficacy of **flutriafol** as a seed or in-furrow treatment in a research setting.

# **Laboratory Seed Treatment Protocol**

### Methodological & Application



This protocol is designed for treating small batches of cereal seeds for laboratory, greenhouse, or small-plot field trials.

- Materials Required:
  - Certified cereal seed (e.g., wheat, barley) of a known susceptible cultivar.
  - Flutriafol formulation (e.g., 500 g/L SC).
  - Distilled water.
  - Laboratory-grade rotating drum seed treater or a sealed container (e.g., plastic bottle).
  - Pipettes or syringes for accurate measurement.
  - Personal Protective Equipment (PPE): gloves, lab coat, safety glasses.

#### Procedure:

- 1. Calculate the required amount of **flutriafol** and water for the seed batch size. For low application volumes, the product may be diluted with water to ensure even coverage.[4]
- 2. Prepare a fungicide slurry by adding the calculated volume of **flutriafol** to the corresponding volume of distilled water. Mix thoroughly.
- 3. Weigh the desired quantity of seed and place it into the seed treater or container.
- 4. Apply the slurry to the seed in a fine stream while continuously tumbling or shaking the container to ensure uniform coating.
- 5. Continue mixing for 2-5 minutes until all seeds are evenly covered.
- 6. Spread the treated seeds in a thin layer on a tray lined with paper and allow them to air dry completely in a well-ventilated area, away from direct sunlight.
- Prepare a non-treated control (NTC) batch using an equivalent amount of water without the fungicide.



8. Store treated and dried seeds in labeled paper bags at cool, dry conditions until planting.

### **Field Efficacy Trial Protocol**

This protocol describes the setup and execution of a field trial to assess disease control and yield response.

- Experimental Design:
  - Employ a Randomized Complete Block Design (RCBD) with a minimum of four replications.[10][11]
  - Treatments should include:
    - Non-treated control (NTC).
    - Flutriafol at a low rate (e.g., 100 mL/ha).
    - Flutriafol at a high rate (e.g., 200 mL/ha).
    - A positive control/standard commercial fungicide treatment.
  - Individual plot size should be appropriate for the available machinery, for example, 1.5m x
     10m.
- Trial Establishment:
  - Select a field with a history of the target disease(s) and uniform soil type.
  - For in-furrow application, calibrate the seeder with the fungicide-treated fertilizer to ensure accurate delivery rates.[9]
  - Sow the treated seed/fertilizer at the locally recommended seeding rate and depth. Ensure no cross-contamination between plots.
- Inoculation (if required):
  - For diseases reliant on environmental inoculum (e.g., rusts), natural infection may be sufficient.

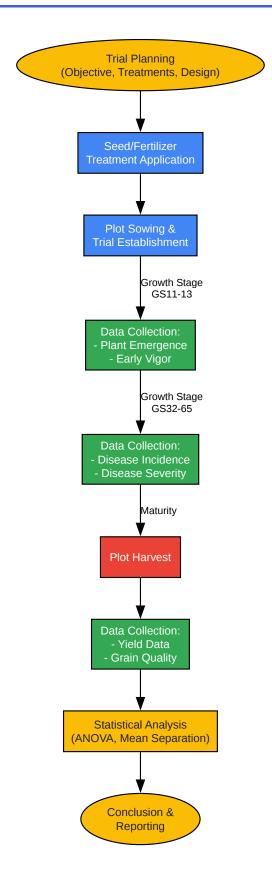


- For soil-borne diseases like Take-all, establishing the trial in a field with a known high inoculum pressure is crucial. For diseases like Fusarium crown rot, inoculated grain can be added to the furrow at sowing to ensure uniform disease pressure.[12]
- Data Collection and Assessment:
  - Plant Emergence: Count the number of seedlings in designated lengths of row (e.g., 2 x 1m) in each plot at an early growth stage (e.g., Zadoks GS11-12) to assess for any phytotoxic effects.
  - Disease Assessment:
    - Conduct assessments at key growth stages (e.g., tillering, flag leaf, post-anthesis).
    - Assess disease incidence (% of infected plants) and severity (area of tissue affected) on a random sample of 20-50 tillers per plot.[11]
    - Use standardized rating scales (e.g., 0-9 scale or percentage area) for foliar diseases.
  - Yield: Harvest the central area of each plot using a plot harvester. Record the grain weight and adjust for moisture content (e.g., standardized to 12.5%).
  - Grain Quality: Analyze grain samples for test weight, thousand-kernel weight, and grading factors.

#### Statistical Analysis:

- Analyze data using Analysis of Variance (ANOVA) appropriate for an RCBD.
- Use a protected Fisher's LSD or Tukey's HSD test to separate treatment means where the F-test is significant (P < 0.05).</li>





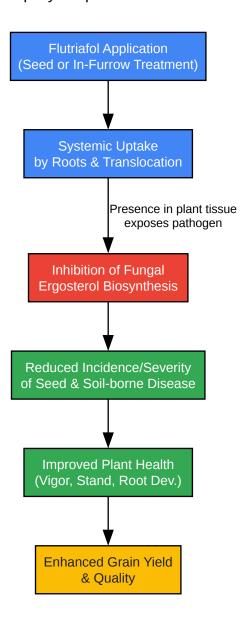
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Workflow for a Cereal Fungicide Efficacy Trial.



### **Logical Relationships and Expected Outcomes**

The application of **flutriafol** as a seed or in-furrow treatment initiates a cascade of events leading to improved crop performance. The systemic uptake is crucial for protecting the plant during early development when it is most susceptible to infection. Effective disease control preserves photosynthetic area and ensures efficient nutrient and water uptake, which are fundamental for achieving the crop's yield potential.



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